

Unveiling the Action of Antibacterial Agent 167: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Antibacterial agent 167

Cat. No.: B15138722

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Abstract

This document provides an in-depth analysis of the mechanism of action of the novel **antibacterial agent 167**. Extensive research has identified its primary mode of action as the potent and selective inhibition of bacterial DNA gyrase and topoisomerase IV, crucial enzymes for bacterial DNA replication and repair. This targeted action disrupts essential cellular processes, leading to bacterial cell death. This whitepaper consolidates the current understanding of agent 167, presenting key quantitative data, detailed experimental methodologies, and visual representations of its molecular interactions and effects.

Core Mechanism of Action: Dual Inhibition of Type II Topoisomerases

Antibacterial agent 167 exerts its bactericidal effects by targeting two essential type II topoisomerases in bacteria: DNA gyrase and topoisomerase IV. These enzymes are critical for managing DNA topology during replication, transcription, and repair.

- **DNA Gyrase:** Primarily responsible for introducing negative supercoils into the bacterial chromosome, a process vital for initiating DNA replication.
- **Topoisomerase IV:** Plays a key role in decatenating daughter chromosomes following replication, allowing for proper segregation into daughter cells.

Agent 167 stabilizes the covalent complex formed between these enzymes and the bacterial DNA. This stabilization prevents the re-ligation of the DNA strands, leading to an accumulation of double-strand breaks and ultimately triggering a cascade of events that result in cell death.

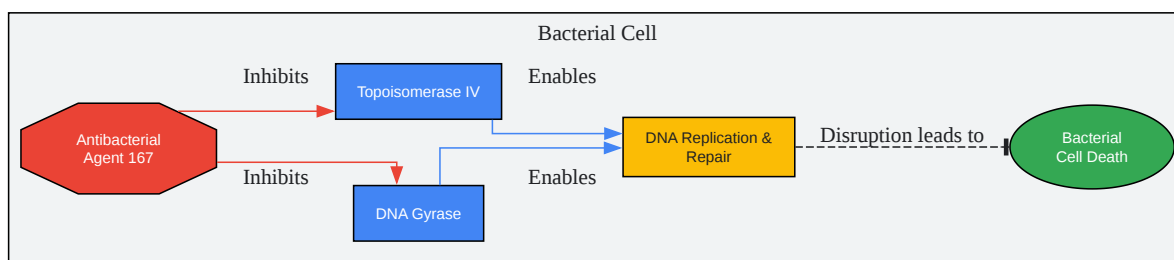
Quantitative Analysis of Inhibitory Activity

The potency of **antibacterial agent 167** has been quantified through various assays, with the key metrics summarized below. These values highlight its efficacy against the target enzymes and its broad-spectrum antibacterial activity.

Parameter	Organism/Enzyme	Value	Reference
IC50 (DNA Gyrase)	Escherichia coli	0.02 µg/mL	
IC50 (Topoisomerase IV)	Staphylococcus aureus	0.04 µg/mL	
Minimum Inhibitory Concentration (MIC90)	Staphylococcus aureus	0.06 µg/mL	
Minimum Inhibitory Concentration (MIC90)	Streptococcus pneumoniae	0.12 µg/mL	
Minimum Inhibitory Concentration (MIC90)	Haemophilus influenzae	0.06 µg/mL	
Minimum Inhibitory Concentration (MIC90)	Moraxella catarrhalis	0.03 µg/mL	

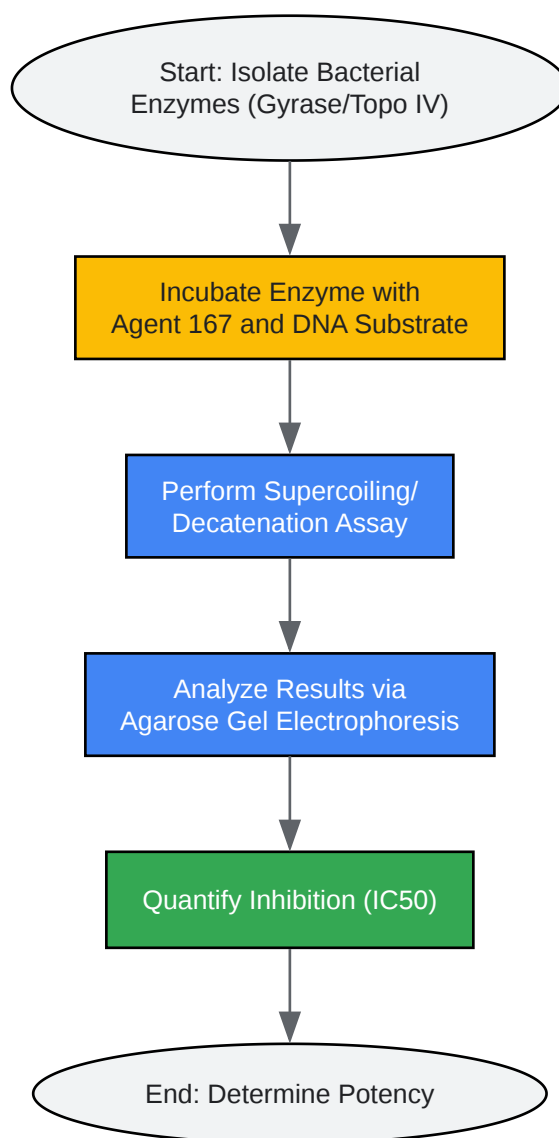
Visualizing the Mechanism of Action and Experimental Workflows

To elucidate the complex interactions and experimental procedures, the following diagrams have been generated.



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Figure 1: Simplified signaling pathway of **Antibacterial Agent 167**'s mechanism of action.



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